

An In-depth Technical Guide to 3- [(Cyclohexanemethoxy)methyl]benzaldehyde

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Compound of Interest

Compound Name: 3-
[(Cyclohexanemethoxy)methyl]benzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of **3-[(Cyclohexanemethoxy)methyl]benzaldehyde**, a unique benzaldehyde derivative. While a specific CAS number is not publicly registered for this compound, indicating its novelty, this document outlines its chemical identity, proposes a robust synthetic pathway, predicts its physicochemical properties, and discusses its potential applications in medicinal chemistry and materials science. The guide is intended to serve as a foundational resource for researchers interested in the synthesis and utilization of novel substituted benzaldehydes.

Chemical Identity and Structural Elucidation

3-[(Cyclohexanemethoxy)methyl]benzaldehyde is an aromatic aldehyde characterized by a benzaldehyde core substituted at the meta-position (C3) with a (cyclohexanemethoxy)methyl group. This structure combines the reactive aldehyde functionality, a key building block in organic synthesis, with a bulky, lipophilic cyclohexyl moiety, which can significantly influence the molecule's steric and electronic properties.

Table 1: Predicted Chemical Identifiers

Identifier	Value
IUPAC Name	3-[(Cyclohexanemethoxy)methyl]benzaldehyde
Molecular Formula	C ₁₅ H ₂₀ O ₂
Molecular Weight	232.32 g/mol
Canonical SMILES	O=Cc1cccc(COCC1CCCCC1)c1

Structural confirmation of a newly synthesized batch would rely on standard analytical techniques, including ¹H NMR, ¹³C NMR, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. The expected spectral data would show characteristic peaks for the aldehyde proton (~9.9-10.1 ppm in ¹H NMR), aromatic protons, and the aliphatic protons of the cyclohexyl and methylene groups.

Proposed Synthetic Route: Williamson Ether Synthesis

The most logical and efficient approach to synthesizing **3-[(Cyclohexanemethoxy)methyl]benzaldehyde** is via the Williamson ether synthesis.^{[1][2][3][4]} This classic S_N2 reaction involves the nucleophilic substitution of a halide by an alkoxide.^{[1][2][3][4]} In this proposed pathway, sodium cyclohexylmethoxide, formed by deprotonating cyclohexylmethanol, acts as the nucleophile, attacking the electrophilic carbon of 3-(bromomethyl)benzaldehyde.

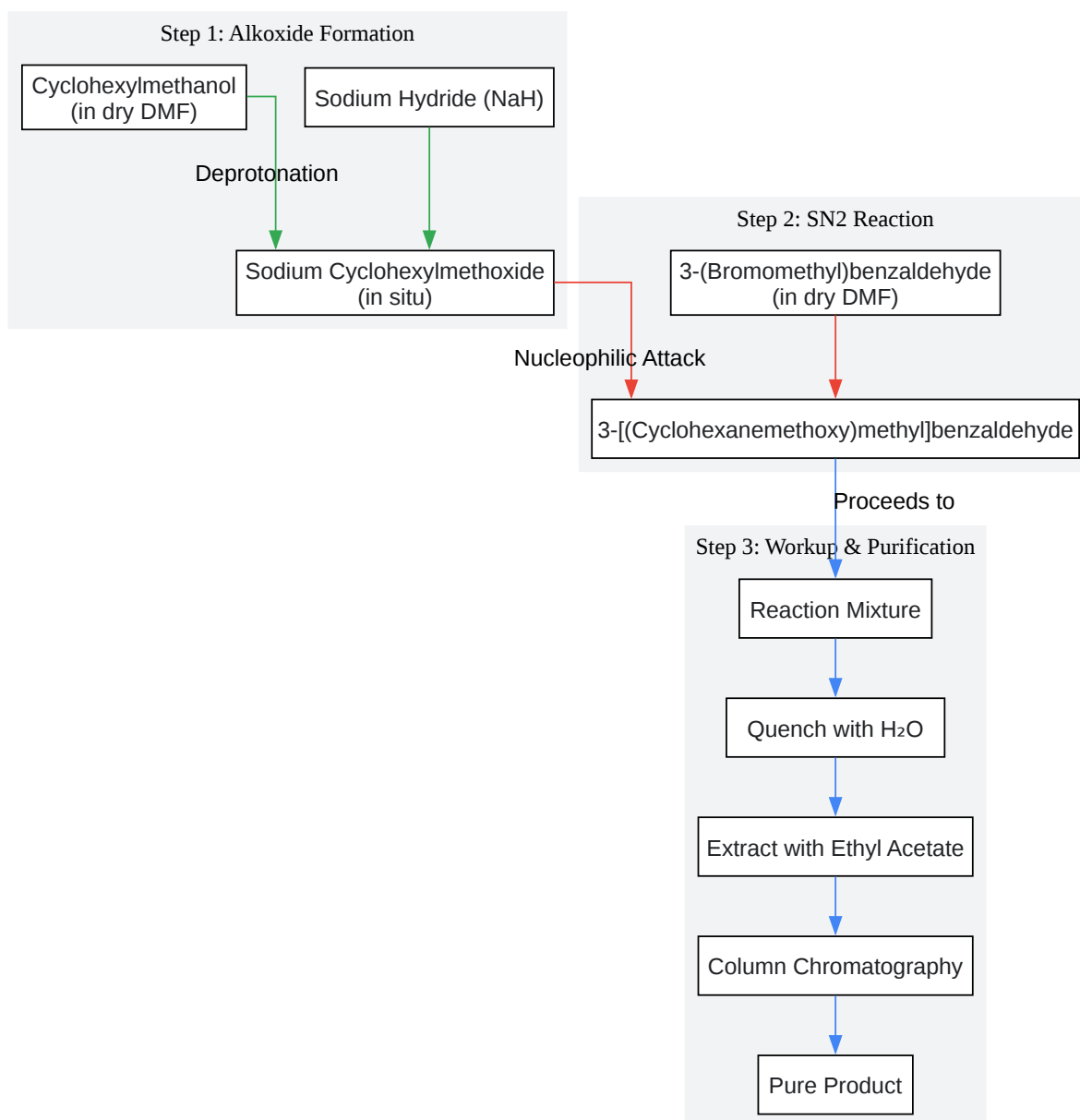
Rationale for Reagent Selection

- Starting Materials: 3-(Bromomethyl)benzaldehyde and Cyclohexylmethanol (CAS: 100-49-2) are selected as they are commercially available and provide the necessary carbon skeleton.^{[5][6]} Cyclohexylmethanol is a primary alcohol, which is ideal for forming a sterically unhindered alkoxide.^[6]
- Base: Sodium hydride (NaH) is a strong, non-nucleophilic base, perfect for the quantitative deprotonation of cyclohexylmethanol to form the sodium alkoxide in situ.^[1]

- Solvent: A polar aprotic solvent like N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) is chosen to solvate the sodium cation, leaving the alkoxide anion highly nucleophilic and accelerating the S_n2 reaction rate.[1][2][7]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the proposed synthesis.



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Caption: Proposed workflow for the synthesis of **3-[(Cyclohexanemethoxy)methyl]benzaldehyde**.

Detailed Step-by-Step Protocol

- **Preparation:** Under an inert nitrogen atmosphere, add cyclohexylmethanol (1.0 eq.) to a flask containing anhydrous DMF.
- **Alkoxide Formation:** Cool the solution to 0 °C in an ice bath. Add sodium hydride (1.1 eq., 60% dispersion in mineral oil) portion-wise. Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional hour until hydrogen gas evolution ceases.
- **S_N2 Reaction:** Cool the resulting sodium cyclohexylmethoxide solution back to 0 °C. Add a solution of 3-(bromomethyl)benzaldehyde (1.05 eq.) in anhydrous DMF dropwise over 30 minutes.
- **Reaction Monitoring:** Allow the reaction mixture to stir at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 2-4 hours).
- **Workup:** Carefully quench the reaction by slowly adding deionized water. Transfer the mixture to a separatory funnel and extract three times with ethyl acetate.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to yield the pure **3-[(Cyclohexanemethoxy)methyl]benzaldehyde**.

Physicochemical Properties (Predicted)

The properties of the title compound can be inferred from its structure and comparison to analogous compounds like 3-methylbenzaldehyde (m-tolualdehyde) and cyclohexylmethanol.

[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Table 2: Predicted Physicochemical Properties

Property	Predicted Value/Description	Rationale
Appearance	Colorless to pale yellow liquid. [6]	Similar to many benzaldehyde derivatives and cyclohexylmethanol.[6]
Odor	Faint, sweet, possibly almond-like aromatic odor.[13]	The benzaldehyde moiety is responsible for the characteristic odor.[13]
Boiling Point	> 200 °C	Significantly higher than both 3-methylbenzaldehyde (~199 °C) and cyclohexylmethanol (~181-187 °C) due to increased molecular weight.[6][11]
Solubility	Sparingly soluble in water; soluble in common organic solvents (e.g., ethanol, ether, acetone).[5][13]	The large, nonpolar cyclohexyl and aromatic groups dominate, limiting water solubility.[5][13]
Density	~1.0 - 1.1 g/mL at 25 °C	Expected to be slightly denser than water, similar to other aromatic aldehydes.

Potential Applications in Research and Drug Development

Benzaldehyde and its derivatives are versatile intermediates in the chemical industry, with applications ranging from fragrances to pharmaceuticals.[13][14] The unique structure of **3-[(Cyclohexanemethoxy)methyl]benzaldehyde** makes it a promising candidate for several research areas.

As a Scaffold in Medicinal Chemistry

The aldehyde group is a versatile handle for a wide range of chemical transformations, including reductive amination, Wittig reactions, and the synthesis of Schiff bases and chalcones.[15] These derivatives have shown a wide spectrum of biological activities, including anti-inflammatory, anti-microbial, and anti-proliferative properties. The bulky cyclohexylmethoxy group can serve as a lipophilic moiety to enhance membrane permeability or to probe steric pockets in enzyme active sites.[16]

In Materials Science

Benzaldehyde derivatives are used in polymer chemistry to synthesize novel polymers with specific properties.[15] The title compound could be incorporated into polymer backbones or used as a precursor for resins and coatings, where the cyclohexyl group could enhance thermal stability or modify the material's refractive index.[13]

Safety and Handling

While specific toxicity data for this compound is unavailable, it should be handled with the care appropriate for a novel research chemical. General precautions for handling benzaldehyde derivatives should be followed:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid contact with skin and eyes.[12]
- Do not breathe vapor.[12]

Conclusion

3-[(Cyclohexanemethoxy)methyl]benzaldehyde represents an intriguing, yet-to-be-commercialized chemical entity. This guide provides a robust, scientifically-grounded framework for its synthesis via the Williamson ether synthesis. Its unique combination of a reactive aldehyde and a bulky lipophilic group suggests significant potential as an intermediate in the development of new pharmaceuticals and advanced materials. Further research is warranted to fully characterize its properties and explore its utility in various scientific domains.

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